

# Case studies of urbicide in [specific city/region]

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## Compound of Interest

Compound Name: *Urbicide*

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## Application Notes: Urbicide in Sarajevo

### Introduction to Urbicide

Urbicide is the deliberate destruction of a city or its urban fabric.<sup>[1][2]</sup> The term extends beyond mere physical damage to encompass the eradication of the complex social, cultural, and political systems that constitute urban life.<sup>[1][3]</sup> It is a form of political violence that targets the very essence of a city as a symbol of diversity, coexistence, and memory.<sup>[1][4]</sup> The act of urbicide is often intertwined with broader campaigns of ethnic cleansing and genocide, where the destruction of buildings, monuments, and infrastructure serves to erase the history and identity of a targeted population.<sup>[1][5]</sup>

### Case Study: The Siege of Sarajevo (1992-1996)

The Siege of Sarajevo, which lasted 1,425 days from April 1992 to February 1996, stands as one of the most extensively documented cases of modern urbicide.<sup>[4][6]</sup> As the capital of Bosnia and Herzegovina, Sarajevo was a multicultural hub, historically known for its ethnic and religious pluralism.<sup>[3]</sup> During the Bosnian War, Bosnian Serb forces besieged the city, subjecting it to relentless shelling and sniper fire.<sup>[6]</sup> The attacks were not limited to military objectives but systematically targeted civilian life, infrastructure, and cultural heritage in an effort to crush the city's spirit and erase its multicultural identity.<sup>[4][5][6]</sup> This systematic destruction was not merely collateral damage but a strategic goal aimed at the material and symbolic annihilation of the city.<sup>[3][5][7]</sup>

## Data Presentation: Quantifying the Destruction

The siege inflicted catastrophic damage on Sarajevo's population and urban fabric. By September 1993, it was estimated that nearly all buildings in the city had sustained some level of damage, with 35,000 completely destroyed.[\[4\]](#)[\[8\]](#) The consistent shelling, averaging over 300 impacts per day, devastated residential areas, hospitals, government buildings, and cultural sites.[\[6\]](#)[\[9\]](#)

Table 1: Human Casualties during the Siege of Sarajevo

Category	Number	Source
<b>Total Deaths</b>	<b>11,541</b>	<b>Anadolu Ajansı (2023)<a href="#">[9]</a></b>
- Children Killed	1,601	Anadolu Ajansı (2023) <a href="#">[9]</a>
Total Wounded	> 50,000	Anadolu Ajansı (2023) <a href="#">[9]</a>

| - Children Wounded | ~ 15,000 | ICTY Report[\[8\]](#) |

Table 2: Damage to Buildings and Infrastructure

Category	Details	Source
Total Building Damage	<b>Virtually all buildings suffered some damage by Sept. 1993.</b>	<b>ICTY Estimate<a href="#">[8]</a></b>
Completely Destroyed Buildings	35,000	ICTY Estimate <a href="#">[8]</a>
Damaged Housing Units	> 100,000 apartments damaged; > 10,000 destroyed.	BiH Government Estimate <a href="#">[10]</a>
Daily Shelling Average	329 mortar shells per day.	Anadolu Ajansı (2023) <a href="#">[9]</a>
Total Economic Damage	Estimated at €14 billion (\$18.5 billion) in direct damages.	Hasic Study (2006) <a href="#">[11]</a>

| Remaining Damaged Buildings (2022) | 1,097 buildings still damaged from the war. | Sarajevo Canton Ministry (2022) |

Table 3: Destruction of Cultural and Institutional Heritage

Institution / Site	Details of Destruction	Source
National and University Library (Vijećnica)	<b>Deliberately set on fire by shelling in August 1992. Over 1.5 million volumes destroyed.</b> <a href="#">[8]</a> <a href="#">[12]</a>	<b>ICTY / Relief Fund</b> <a href="#">[8]</a> <a href="#">[12]</a>
Oriental Institute	Completely destroyed, including tens of thousands of manuscripts. <a href="#">[12]</a>	C. Kaiser (1993) <a href="#">[12]</a>
Olympic Museum	Completely destroyed. <a href="#">[12]</a>	C. Kaiser (1993) <a href="#">[12]</a>
Mosques (Surveyed Municipalities)	277 surveyed: 0 undamaged, <8% lightly damaged. 900 destroyed in all of Bosnia-Herzegovina. <a href="#">[12]</a> <a href="#">[13]</a>	Post-war Survey / Islamic Community <a href="#">[12]</a> <a href="#">[13]</a>

| Other Institutions | The Worldly Museum, City Museum, and city archives were seriously damaged.[\[12\]](#) | C. Kaiser (1993)[\[12\]](#) |

## Protocols: Methodologies for Urbicide Assessment

The documentation and analysis of urbicide employ a multidisciplinary approach, combining on-the-ground investigation with remote sensing and data analysis. These protocols are designed to systematically quantify physical destruction and assess its social and cultural impact.

### Protocol 1: Remote Sensing and Geospatial Analysis

This protocol outlines the use of satellite imagery to assess large-scale urban destruction, particularly in active conflict zones where ground access is impossible.

- Data Acquisition: Obtain high-resolution, multi-temporal satellite imagery (e.g., Sentinel-1, Sentinel-2, Landsat-8) for the target city, covering periods before and during the conflict.[\[14\]](#)[\[15\]](#)

- Pre-processing: Georeference and co-register all images to ensure accurate spatial alignment. Perform atmospheric and radiometric corrections.
- Change Detection:
  - Incoherent Methods: Compare backscatter amplitude from Synthetic Aperture Radar (SAR) images to detect changes in surface roughness indicative of rubble and debris.[15]
  - Coherent Methods: Use interferometry (InSAR) to analyze both amplitude and phase information, providing more accurate detection of structural changes.[15]
  - Vegetation Indices: For optical imagery, calculate indices like NDVI (Normalized Difference Vegetation Index) to compare changes in vegetation cover, which can indicate destruction in parks or agricultural areas.[14]
- Machine Learning Classification:
  - Train a deep neural network (e.g., a convolutional neural network) on a labeled dataset of pre- and post-destruction images to automate the classification of damaged vs. undamaged buildings.[15][16]
  - Use open-source building footprint data to refine damage estimates on a per-building basis.[15]
- Validation: Cross-reference automated detections with manually verified data from sources like the UN Institute for Training and Research (UNITAR) or on-the-ground reports where available.[17]

#### Protocol 2: Ground-Based Structural Damage Assessment

This protocol details the methodology for on-site surveys to classify the extent of physical damage to buildings and infrastructure post-conflict.

- Team Composition: Assemble a multi-disciplinary team of structural engineers, architects, and urban planners.

- Area Systematization: Divide the city into a grid system. Prioritize survey areas based on preliminary remote sensing data and reports of heavy fighting.
- Data Collection Instrument: Develop a standardized survey form (digital or paper) to record:
  - Building ID and GPS coordinates.
  - Building typology (residential, commercial, cultural, etc.).
  - Primary construction materials.
  - Damage classification level (e.g., Light, Moderate, Severe, Collapsed), based on established scales.
  - Photographic documentation of all facades and significant structural damage.
- Field Survey: Systematically survey each building within a grid cell. Conduct visual inspections to assess damage to structural elements (columns, beams, slabs) and non-structural elements (facades, infill walls).
- Data Aggregation and Mapping: Input all survey data into a Geographic Information System (GIS) database. Generate damage assessment maps to visualize the spatial distribution and severity of destruction.

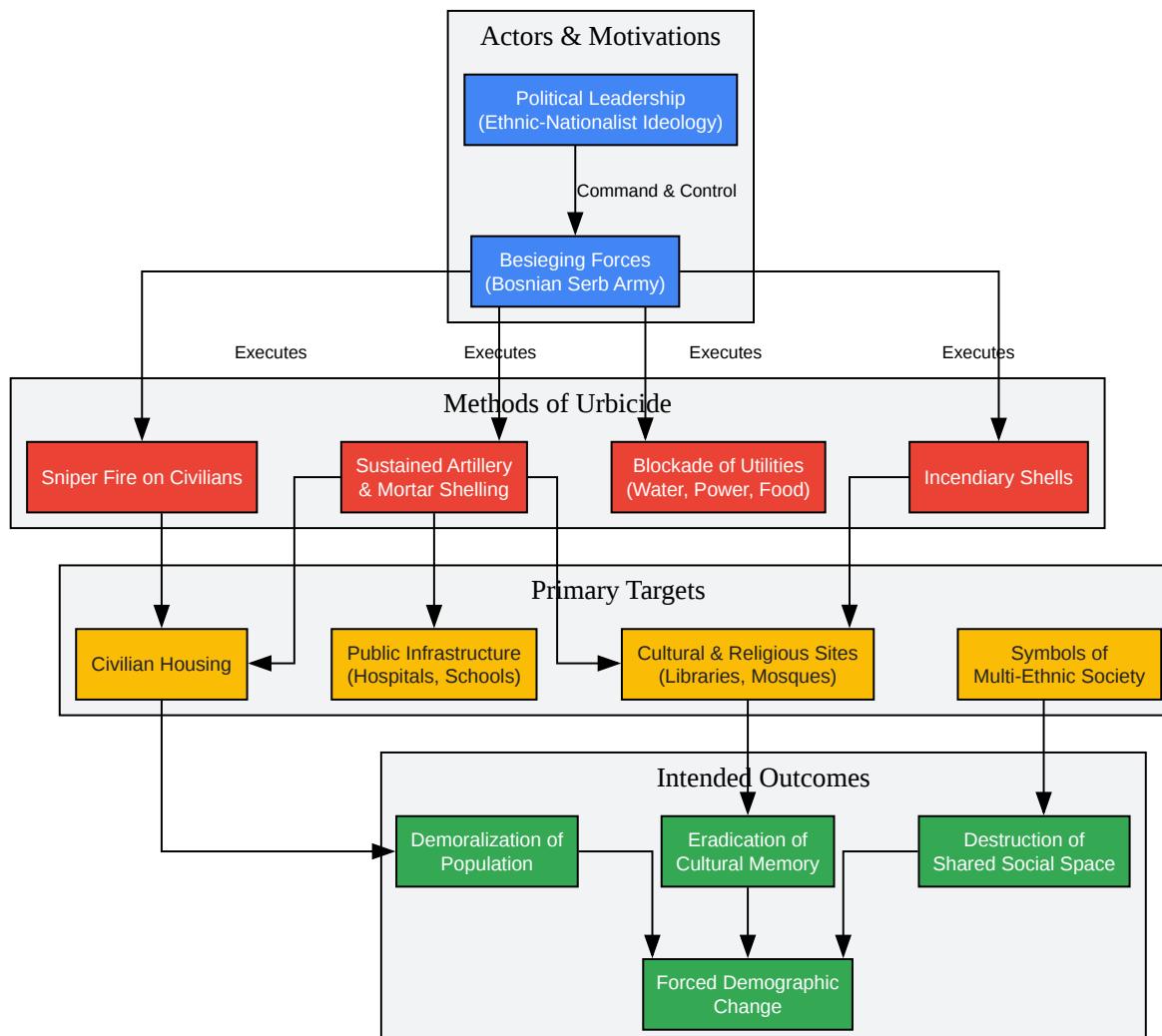
### Protocol 3: Cultural Heritage Impact Assessment

This protocol focuses on documenting the destruction of sites with cultural, historical, or religious significance.

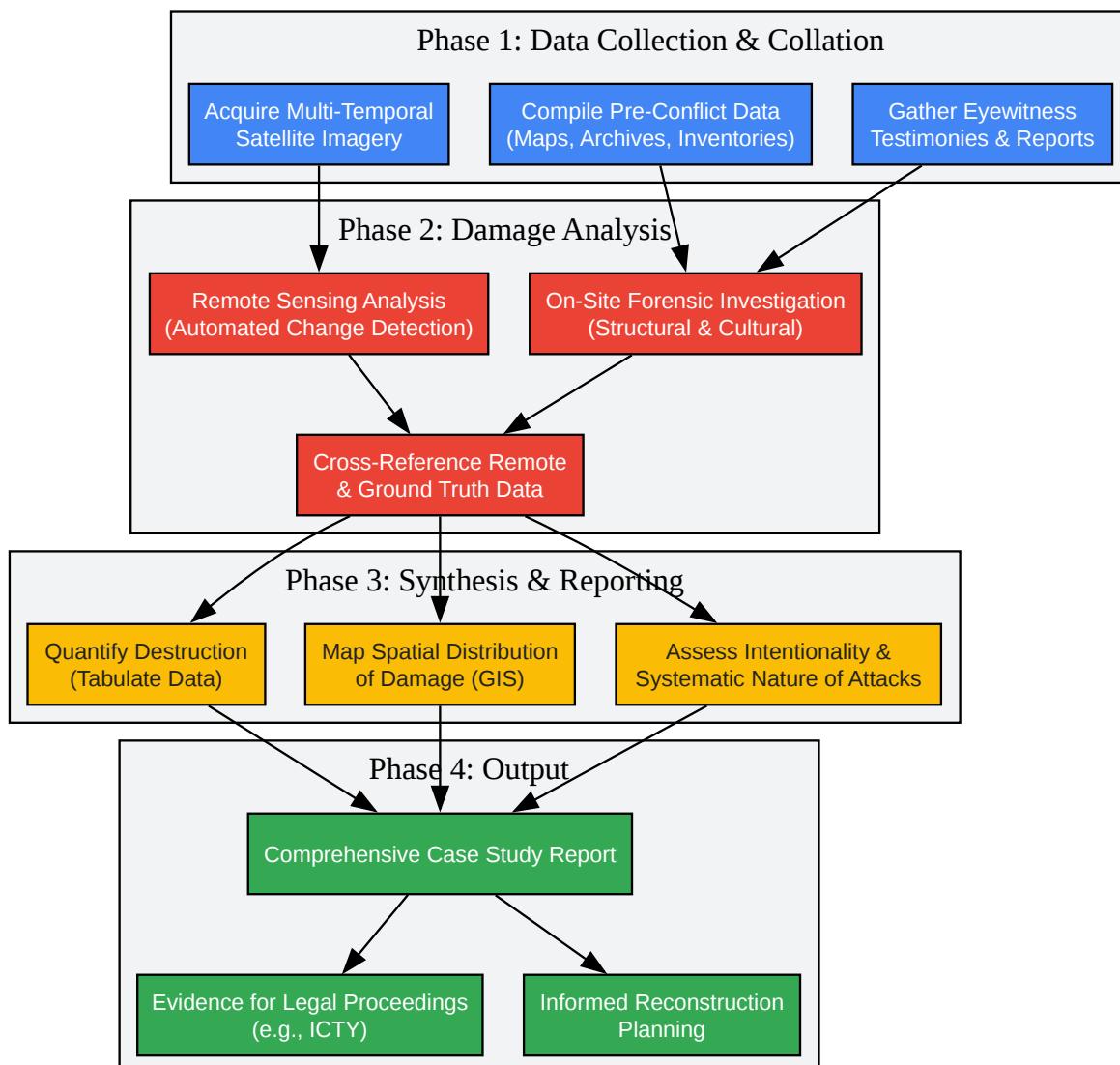
- Inventory Compilation: Before fieldwork, create a comprehensive list of all known cultural heritage sites, including listed monuments, places of worship, museums, libraries, and archives.[\[13\]](#)
- Historical and Archival Research: Gather pre-conflict photographs, architectural plans, and historical records for each site to establish a baseline condition.
- On-Site Forensic Analysis:

- Document the precise nature of the damage (e.g., from shelling, fire, deliberate demolition).
- Interview eyewitnesses, custodians, and community members to gather testimony on the timing and circumstances of the destruction.[18]
- Assess not only the structure but the loss of its contents (e.g., books, manuscripts, artifacts).[12][13]
- Impact Statement: For each site, prepare a detailed report that evaluates the cultural loss. This includes the loss of the physical structure as well as the intangible heritage and collective memory associated with it.[5] This analysis helps establish whether the destruction was systematic and intentional.[5]

## Visualizations

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Caption: Causal pathway of urbicide during the Siege of Sarajevo.



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Caption: Research workflow for an urbicide case study.

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